

An In-depth Technical Guide to the Physicochemical Properties of (24S)-MC 976

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Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B10800398

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Abstract

(24S)-MC 976 is a synthetic analog of Vitamin D3, distinguished by a cyclopropyl group at the C-24 position of the side chain. This modification confers unique physicochemical and biological properties, positioning it as a compound of interest for research into conditions modulated by the Vitamin D Receptor (VDR). This technical guide provides a comprehensive overview of the known physicochemical properties of (24S)-MC 976, details relevant experimental protocols for its characterization, and elucidates its mechanism of action through the VDR signaling pathway. All quantitative data are presented in structured tables, and key pathways and workflows are visualized using diagrams to facilitate understanding and application in a research and development setting.

Physicochemical Properties

(24S)-MC 976, a derivative of Vitamin D3, possesses a unique molecular structure that influences its physical and chemical characteristics. While specific experimental data for some properties remain proprietary or require further investigation, the fundamental attributes are summarized below.

Table 1: Core Physicochemical Properties of (24S)-MC 976

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₂ O ₃	[1]
Molecular Weight	414.62 g/mol	[1]
CAS Number	112849-14-6	[1]
Appearance	White to off-white powder	Inferred from related compounds
Melting Point	Data not available	N/A
pKa	Data not available	N/A

Table 2: Solubility and Stability of (24S)-MC 976

Parameter	Details	Source
Solubility	Data not available in common aqueous or organic solvents. As a Vitamin D3 analog, it is expected to be soluble in organic solvents like ethanol, methanol, and DMSO, and poorly soluble in water.	Inferred from Vitamin D3 analogs
Stability (Lyophilized)	Stable for 36 months when stored at -20°C, desiccated.	[1]
Stability (In Solution)	Stable for 1 month when stored in solution at -20°C. Aliquoting to avoid multiple freeze-thaw cycles is recommended.	[1]

Experimental Protocols

The characterization of (24S)-MC 976 involves a suite of analytical techniques common to the study of Vitamin D analogs. Below are detailed methodologies for key experiments.

Determination of Physicochemical Properties

2.1.1. Solubility Determination

A standard protocol to determine the solubility of (24S)-MC 976 in various solvents involves the shake-flask method.

- Objective: To determine the saturation concentration of (24S)-MC 976 in different solvents.
- Methodology:
 - Add an excess amount of (24S)-MC 976 to a known volume of the test solvent (e.g., water, ethanol, DMSO) in a sealed vial.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Centrifuge the suspension to pellet the undissolved solid.
 - Carefully collect the supernatant and analyze the concentration of (24S)-MC 976 using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

2.1.2. Melting Point Determination

The melting point can be determined using a standard capillary melting point apparatus.

- Objective: To determine the temperature range over which (24S)-MC 976 transitions from a solid to a liquid.
- Methodology:
 - A small, dry sample of (24S)-MC 976 is packed into a capillary tube.
 - The tube is placed in a melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded.

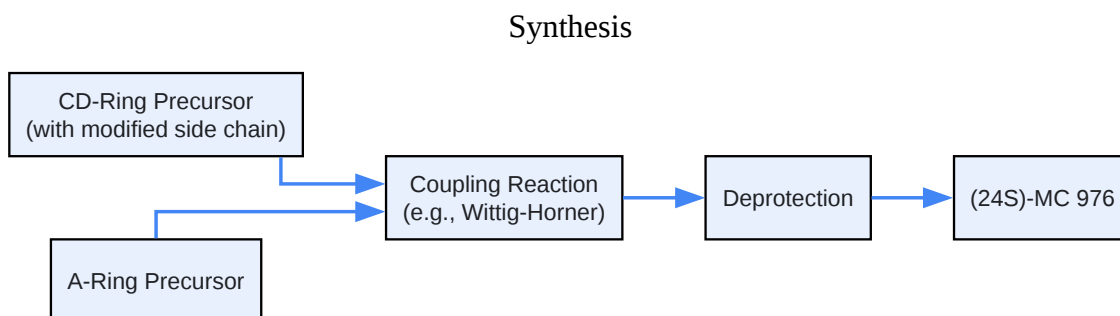
2.1.3. pKa Determination

The acid dissociation constant (pKa) can be determined using potentiometric titration or UV-Vis spectroscopy.

- Objective: To determine the pKa value(s) of the ionizable group(s) in (24S)-MC 976.
- Methodology (Potentiometric Titration):
 - Dissolve a precise amount of (24S)-MC 976 in a suitable solvent mixture (e.g., water-methanol).
 - Titrate the solution with a standardized solution of a strong acid or base.
 - Monitor the pH of the solution as a function of the volume of titrant added.
 - The pKa is determined from the midpoint of the titration curve.

Synthesis and Purification

The synthesis of (24S)-MC 976, like other Vitamin D analogs with side-chain modifications, is a multi-step process. A general workflow is outlined below.



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A generalized synthetic workflow for Vitamin D analogs.

Purification Protocol (HPLC)

- Objective: To purify (24S)-MC 976 from reaction mixtures and by-products.
- Methodology:
 - Column: A reversed-phase C18 column is typically used.
 - Mobile Phase: A gradient of organic solvent (e.g., acetonitrile or methanol) and water is employed.
 - Detection: UV detection at a wavelength corresponding to the chromophore of the Vitamin D structure (around 265 nm).
 - Fraction Collection: Fractions corresponding to the peak of (24S)-MC 976 are collected.
 - Solvent Evaporation: The solvent is removed under reduced pressure to yield the purified compound.

Analytical Methods

2.3.1. High-Performance Liquid Chromatography (HPLC)

- Objective: To assess the purity and quantify the concentration of (24S)-MC 976.
- Methodology:
 - System: A standard HPLC system with a UV detector.
 - Column: C18 reversed-phase column.
 - Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water.
 - Flow Rate: Typically 1.0 mL/min.

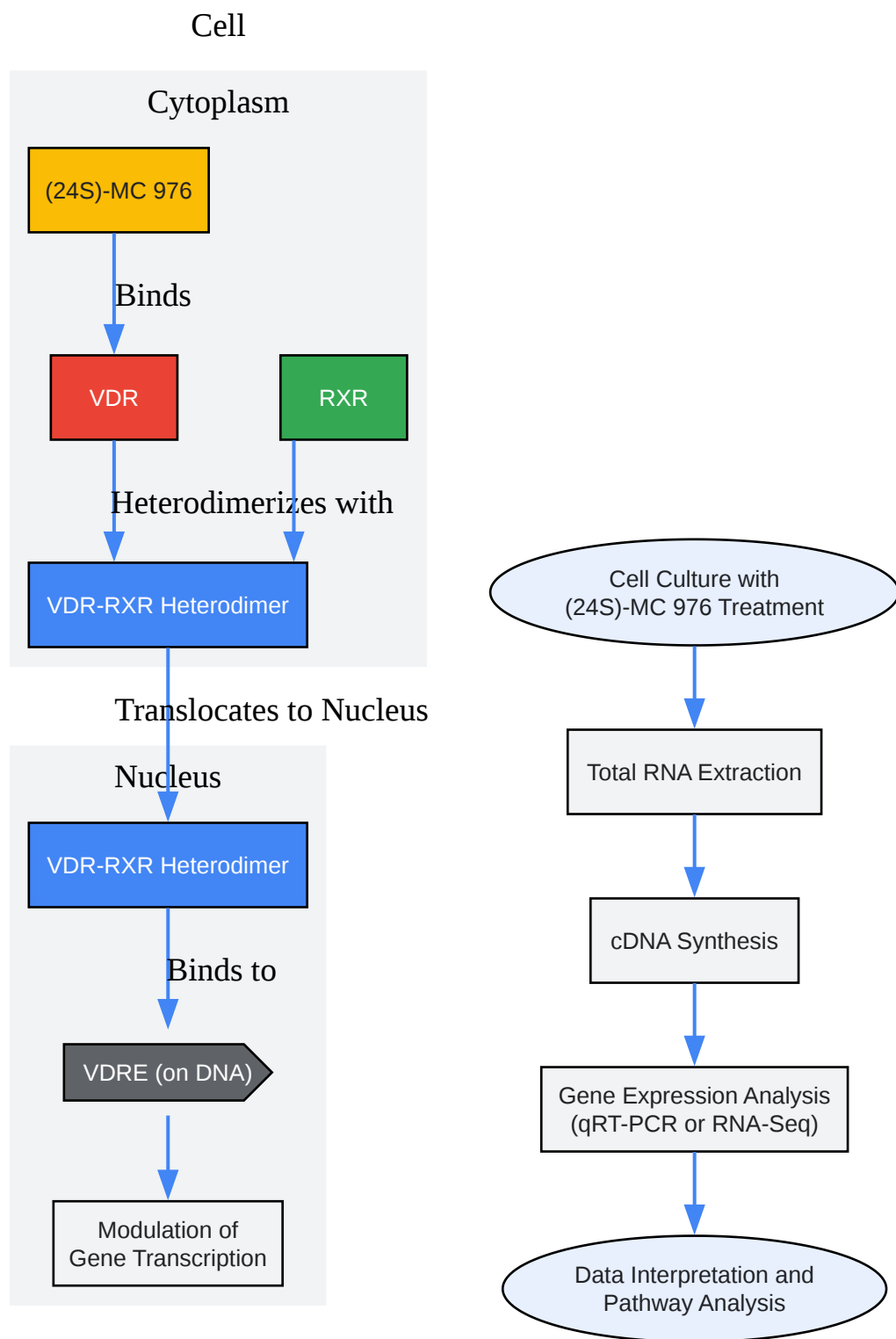
- Detection: UV absorbance at 265 nm.
- Quantification: Based on a standard curve generated from a reference standard of (24S)-MC 976.

2.3.2. Liquid Chromatography-Mass Spectrometry (LC-MS)

- Objective: To confirm the identity and molecular weight of (24S)-MC 976.
- Methodology:
 - LC System: Coupled to a mass spectrometer.
 - Ionization: Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI).
 - Mass Analyzer: Quadrupole, time-of-flight (TOF), or ion trap.
 - Data Analysis: The mass-to-charge ratio (m/z) of the parent ion and its fragmentation pattern are analyzed to confirm the structure.

Mechanism of Action: VDR Signaling Pathway

As a Vitamin D3 analog, (24S)-MC 976 exerts its biological effects by binding to and activating the Vitamin D Receptor (VDR), a ligand-activated transcription factor.



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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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